

Comparative Analysis of the Abuse Potential of Atomoxetine and Amphetamines

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Compound of Interest

Compound Name: Atomoxetine

Cat. No.: B1665822

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A comprehensive examination of preclinical and clinical data reveals a significantly lower abuse potential for **atomoxetine** compared to amphetamines. This difference is primarily rooted in their distinct mechanisms of action, which in turn lead to divergent effects on the brain's reward pathways.

Mechanism of Action: A Tale of Two Pathways

Amphetamines, classic psychostimulants, exert their effects by directly increasing the synaptic concentrations of dopamine and norepinephrine.^[1] They achieve this by promoting the release of these neurotransmitters from presynaptic terminals and blocking their reuptake via the dopamine transporter (DAT) and norepinephrine transporter (NET).^{[1][2]} The robust elevation of dopamine in brain regions associated with reward, such as the nucleus accumbens and striatum, is a key factor contributing to their high abuse potential.^{[3][4]}

In contrast, **atomoxetine** is a selective norepinephrine reuptake inhibitor (NRI). It primarily blocks the NET, leading to increased levels of norepinephrine throughout the brain. While **atomoxetine** does increase dopamine levels in the prefrontal cortex, a brain region crucial for executive function, it does not significantly alter dopamine concentrations in the nucleus accumbens or striatum. This neurochemical distinction is central to its lower risk of abuse.

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